

Triphenyl Trithiophosphite: A Technical Health and Safety Guide for Researchers

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Compound of Interest		
Compound Name:	Triphenyl trithiophosphite	
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Disclaimer: Direct and comprehensive health and safety data for **triphenyl trithiophosphite** (CAS No. 1095-04-1) is not readily available in public databases and safety literature. This guide has been compiled by extrapolating information from the structurally similar and well-documented compound, triphenyl phosphite (CAS No. 101-02-0), and by incorporating general safety principles for handling organophosphorus compounds. The information presented herein should be treated as indicative and used with caution. A substance-specific risk assessment is imperative before handling **triphenyl trithiophosphite**.

This document is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the potential health and safety considerations associated with **triphenyl trithiophosphite**.

Hazard Identification and Classification

While specific hazard classifications for **triphenyl trithiophosphite** are not established, based on the data for triphenyl phosphite, it is prudent to handle it as a hazardous substance. The potential hazards are inferred from triphenyl phosphite and are summarized below.

Table 1: Inferred Hazard Classification for **Triphenyl Trithiophosphite** (based on Triphenyl Phosphite data)



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2][3][4]
Skin Irritation	Category 2	H315: Causes skin irritation.[1] [2][3][4]
Eye Irritation	Category 2A / 2	H319: Causes serious eye irritation.[1][2][3][4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[2][4]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Nervous system) through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life. [2][5]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1][3] [4][5]

Physical and Chemical Properties

The following table summarizes the physical and chemical properties of triphenyl phosphite, which may serve as an estimate for **triphenyl trithiophosphite**.

Table 2: Physical and Chemical Properties of Triphenyl Phosphite



Property	Value	
Molecular Formula	C18H15O3P	
Molecular Weight	310.28 g/mol	
Appearance	Colorless to pale yellow oily liquid or low melting solid.[6][7][8]	
Odor	Pleasant, slightly phenolic odor.[6][8]	
Melting Point	22-24 °C (71.6-75.2 °F).[7]	
Boiling Point	360 °C (680 °F) at 760 mmHg.[7]	
Flash Point	146 °C (294.8 °F) - 218.3 °C (425 °F).[6][7]	
Density	1.184 g/cm³ at 20 °C.[1][7]	
Vapor Pressure	0.1 mbar at 20 °C.[7]	
Vapor Density	>1 (Air = 1).[8]	
Solubility in Water	Insoluble.[1][6][8]	
Solubility in Organic Solvents	Soluble in ethanol and many organic solvents. [5][6]	
n-octanol/water partition coefficient (Log Kow)	4.98.[5]	

Toxicological Information

The toxicological data for triphenyl phosphite suggests that it is harmful if swallowed and can cause skin and eye irritation.[1] It may also cause an allergic skin reaction and damage to the nervous system through prolonged or repeated exposure.

Table 3: Toxicological Data for Triphenyl Phosphite



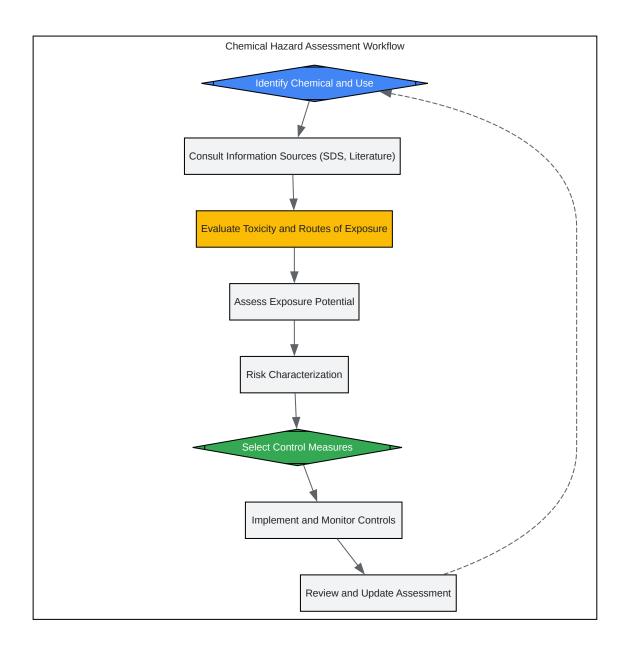
Endpoint	Species	Route	Value
LD50	Rat	Oral	1600 mg/kg[9]
LD50	Mouse	Oral	1080 mg/kg[9]
LD50	Rat	Intraperitoneal	1490 mg/kg[9]
LD50	Mouse	Intraperitoneal	266 mg/kg[9]
Skin Irritation	Human	Dermal	125 mg/24h - SEVERE[9]
Skin Irritation	Rabbit	Dermal	500 mg - SEVERE[9]
Eye Irritation	Rabbit	Ocular	500 mg/24h - Mild[9]

Symptoms of exposure to organophosphates can include dizziness, muscle weakness, dimness of vision, and respiratory difficulties, which in severe cases can lead to collapse and death.[10]

Experimental Protocols

Specific experimental protocols for the safety assessment of **triphenyl trithiophosphite** are not available. However, standard methodologies for evaluating chemical hazards, such as those established by the Organisation for Economic Co-operation and Development (OECD), would be applicable. A general workflow for a chemical hazard assessment is provided below.





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A generalized workflow for chemical hazard assessment.

Handling and Storage

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Given the potential hazards, stringent safety precautions should be followed when handling and storing **triphenyl trithiophosphite**.

5.1. Personal Protective Equipment (PPE)

A risk assessment should guide the selection of appropriate PPE. The following are general recommendations:

- Eye Protection: Chemical safety goggles or a face shield.[2]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes.
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated,
 a NIOSH-approved respirator with an appropriate cartridge should be used.

5.2. Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Emergency eyewash stations and safety showers should be readily accessible.

5.3. Handling Procedures

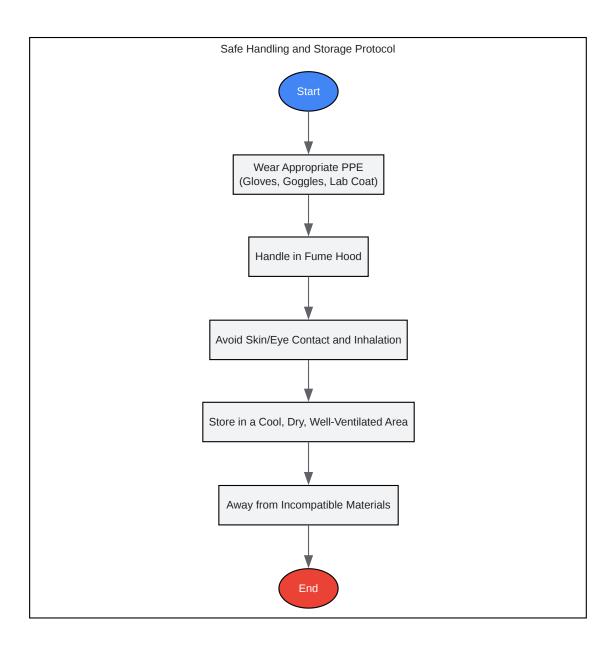
- Avoid contact with skin, eyes, and clothing.[11]
- Do not breathe vapors or mists.[7]
- Wash hands thoroughly after handling.[7]
- Keep containers tightly closed when not in use.[11]

5.4. Storage

 Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[7]



• Keep containers tightly closed to prevent moisture contamination.



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A logical flow for the safe handling and storage of triphenyl trithiophosphite.



Accidental Release and First Aid Measures

6.1. Accidental Release

- Minor Spills: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[11] Ventilate the area and wash the spill site after material pickup is complete.
- Major Spills: Evacuate the area and prevent entry. Contact emergency services.

6.2. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[7]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

Fire-Fighting Measures

Triphenyl phosphite is combustible.[9]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcoholresistant foam.[5]
- Hazardous Combustion Products: May produce toxic fumes of phosphorus oxides and other pyrolysis products typical of burning organic material.[9]
- Fire-Fighting Instructions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations



Dispose of waste in accordance with local, state, and federal regulations. This material may be considered hazardous waste. Avoid release to the environment.[1][9]

Conclusion

While specific health and safety data for **triphenyl trithiophosphite** is lacking, the information available for the analogous compound, triphenyl phosphite, suggests that it should be handled with care. Researchers and professionals must conduct a thorough risk assessment before using this compound, implementing appropriate engineering controls, personal protective equipment, and safe handling procedures to minimize exposure and ensure a safe working environment.

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